

CAS number and molecular weight of n-hexane for chemical inventory

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Compound of Interest

Compound Name: *HEXANE*

Cat. No.: *B092381*

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A Technical Guide to n-Hexane for Chemical Inventory Management

This guide provides essential information regarding **n-hexane** for researchers, scientists, and drug development professionals. It is designed to assist in the proper identification, documentation, and management of **n-hexane** within a chemical inventory system.

Core Chemical Identifiers and Properties

n-Hexane is a straight-chain alkane with the chemical formula C_6H_{14} .^[1] It is a colorless liquid at room temperature and is widely used as a non-polar solvent in various industrial and laboratory applications.^[1] For accurate and standardized identification, the Chemical Abstracts Service (CAS) has assigned a unique registry number to **n-hexane**.^[2]

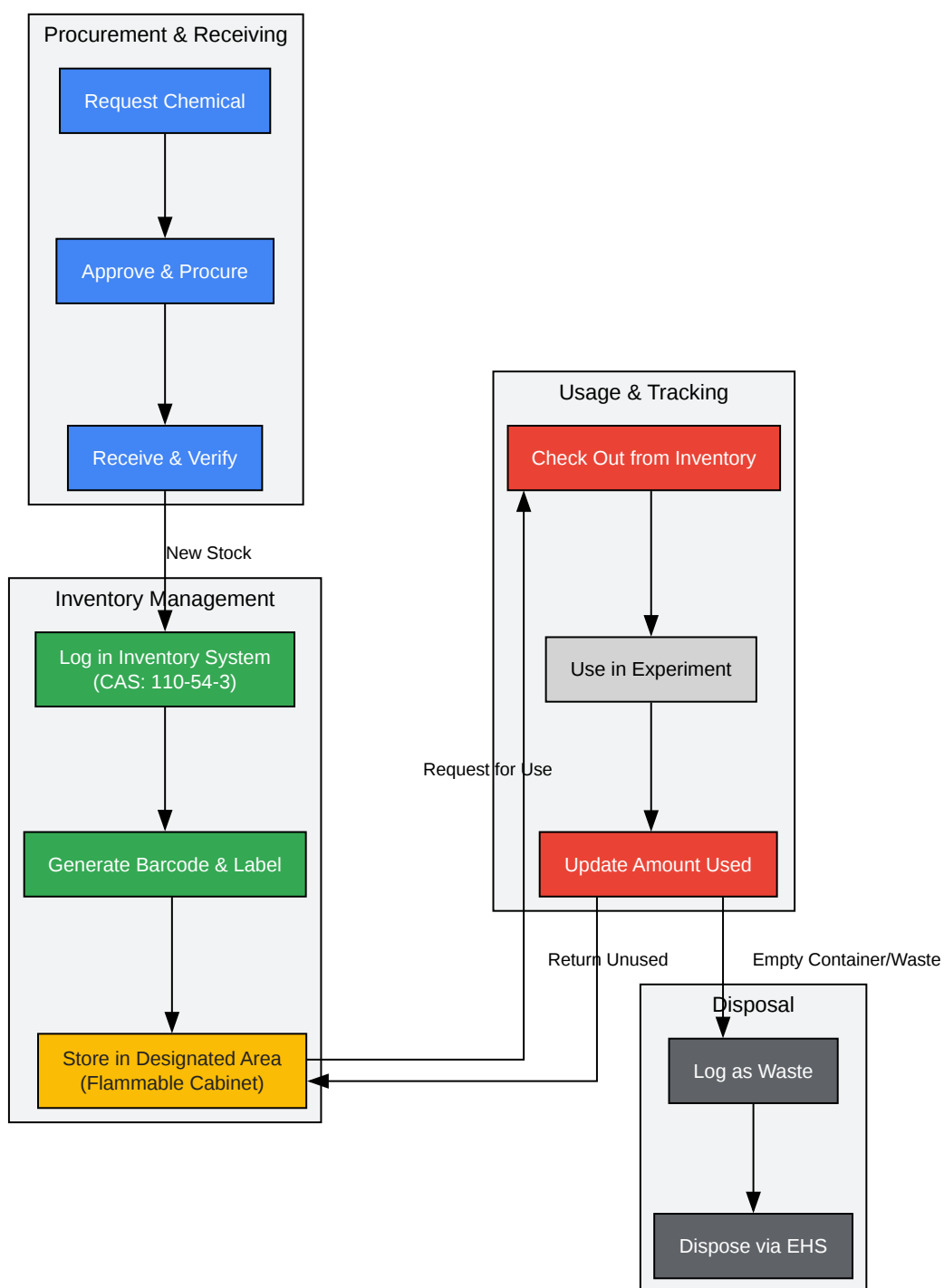
The following table summarizes the key quantitative data for **n-hexane**, crucial for chemical inventory and safety protocols.

Identifier	Value	Reference
CAS Number	110-54-3	^[1] ^[3] ^[4]
Molecular Formula	C_6H_{14}	^[1] ^[4]
Molecular Weight	86.18 g/mol	^[5]

Note: Minor variations in molecular weight may be cited depending on the source and the precision of atomic weight values used in the calculation.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Chemical Inventory Workflow

Proper management of chemicals like n-**hexane** is critical for laboratory safety and regulatory compliance. The workflow below illustrates a standard process for handling n-**hexane** from procurement to disposal within a research or laboratory setting. This process ensures that the chemical is tracked, stored, and used in a safe and efficient manner.



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Caption: Chemical inventory workflow for n-hexane.

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